

natural vs synthetic methyl salicylate production

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl Salicylate

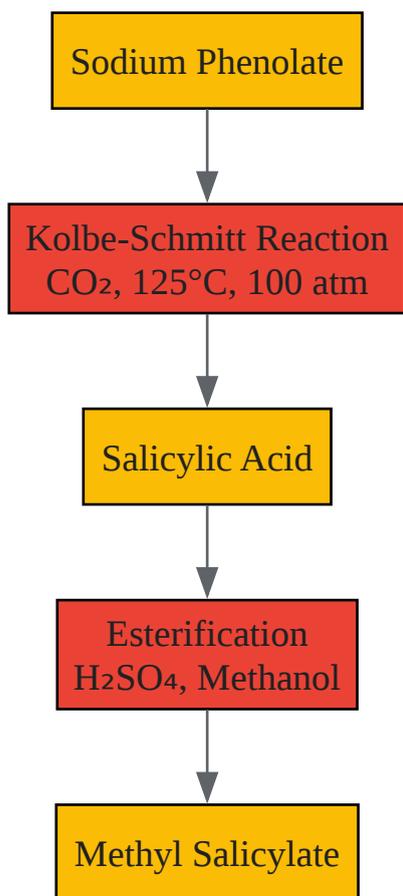
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Synthetic Production: Industrial Process

The predominant industrial method for synthesizing **methyl salicylate** is a two-step process involving the Kolbe-Schmitt reaction, followed by esterification [1].

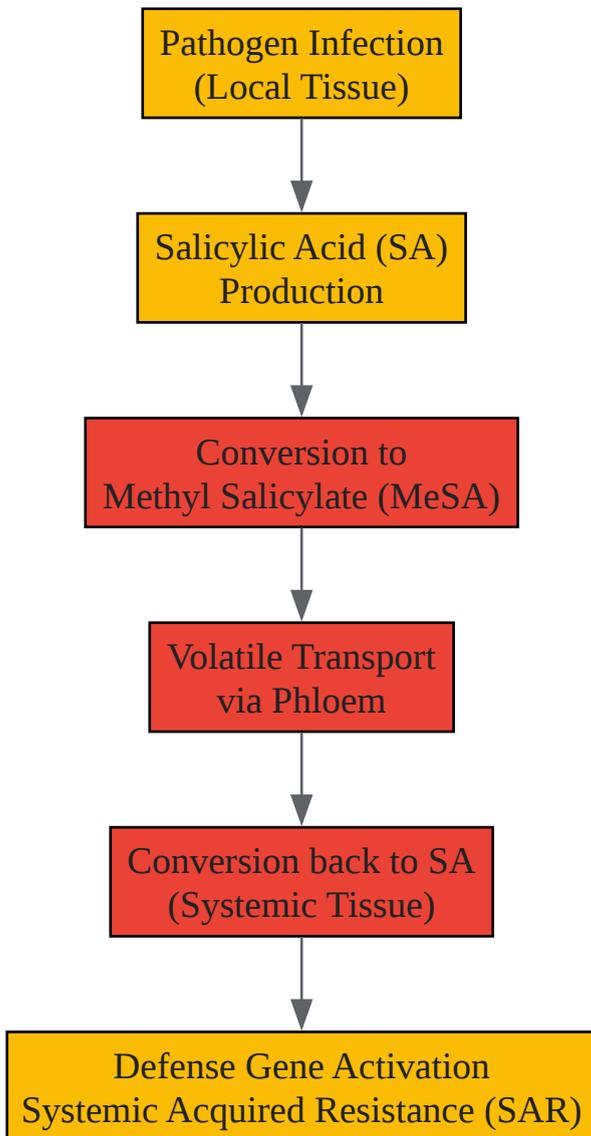


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*Industrial synthesis of **Methyl Salicylate**.*

Natural Production & Biosynthesis

Naturally, **methyl salicylate** is synthesized and emitted by plants like wintergreen and birch as part of their defense mechanisms [2] [3]. In plants, it acts as a crucial **volatile signaling compound** in **Systemic Acquired Resistance (SAR)** [2] [3]. Following a local pathogen attack, plants produce Salicylic Acid (SA), which is converted to MeSA. MeSA is then transported to distant, uninfected parts of the plant, where it is converted back into SA, activating defense genes and preparing the entire plant for a secondary infection [2].



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MeSA role in plant Systemic Acquired Resistance (SAR).

Market Overview & Pricing Data

The global **methyl salicylate** market is experiencing steady growth, with projections estimating the market to reach between **USD 413.55 million and USD 501.11 million by 2030-2033**, growing at a CAGR of 4.8% to 5.32% [4] [5]. This growth is fueled by demand in pharmaceuticals, personal care, and food & beverages.

Pricing is heavily influenced by region, production method, and supply chain dynamics. The table below provides a snapshot of regional price variations.

Region	Price (USD/MT)	Period	Key Influencing Factors
USA	5,256	Q2 2025 [5]	Strong demand from pharmaceutical and personal care sectors [4] [5].
Germany	5,984	Q2 2025 [5]	Stringent environmental regulations and robust cosmetic industry [5].
China	2,719	Q2 2025 [5] [6]	Large production capacity, balanced supply-demand [5] [6].
Middle East	4,873	Q2 2025 [5]	Geopolitical factors and logistics costs [5].

Experimental & Analytical Methods

For researchers, the methodologies for production and analysis are critical.

- **Protocol for Biological Synthesis:** One innovative approach involved using synthetic biology. Researchers designed a DNA sequence (gBlock) coding for the necessary enzymes, which was then inserted into a plasmid vector using restriction enzymes (EcoRI, KpnI). This plasmid was transformed into *E. coli*, with successful production of **methyl salicylate** confirmed by the characteristic minty smell [7].
- **Analytical Technique - SERS:** Surface-Enhanced Raman Scattering (SERS) is a powerful technique for studying molecular structure and orientation. For **methyl salicylate**, which has an intramolecular hydrogen bond, SERS analysis on silver colloids indicates that the molecule adsorbs in a "flat" orientation on the metal surface. This is deduced from the enhanced intensity of out-of-plane vibration modes (e.g., at 523 cm^{-1} and 219 cm^{-1}) [8].

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To cite this document: Smolecule. [natural vs synthetic methyl salicylate production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b535234#natural-vs-synthetic-methyl-salicylate-production>]

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